

Physicochemical Properties of Ponesimod-d4

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Compound of Interest

Compound Name: Ponesimod-d4

Cat. No.: B15139344

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The key molecular identifiers for **Ponesimod-d4** are its molecular weight and chemical formula.

Property	Value
Molecular Formula	C23H21D4CIN2O4S[1][2]
Molecular Weight	465.00 g/mol [1][2]

Ponesimod-d4 is a potent and selective agonist for the sphingosine-1-phosphate receptor 1 (S1P1).[2] By activating this receptor, it modulates lymphocyte trafficking, which is a key mechanism in its therapeutic effects.[2] The deuteration of the molecule can potentially influence its metabolic profile and pharmacokinetic parameters.[2]

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References

- 1. Ponesimod-d4 - Immunomart [immunomart.org]
- 2. medchemexpress.com [medchemexpress.com]
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